Application Notes and Protocols for NH2-PEG3-C1-Boc Crosslinking

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Compound of Interest		
Compound Name:	*NH2-PEG3-C1-Boc*	
Cat. No.:	*B605459*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

NH2-PEG3-C1-Boc is a heterobifunctional crosslinker containing a three-unit polyethylene glycol (PEG) spacer. This linker possesses a free primary amine (-NH2) at one terminus and a tert-butyloxycarbonyl (Boc)-protected primary amine at the other. This configuration allows for a sequential and controlled two-step conjugation of two different molecules, making it an invaluable tool in drug development, proteomics, and diagnostics. Applications include the synthesis of antibody-drug conjugates (ADCs), PROTACs, and the surface modification of nanoparticles.[1][2][3]

The PEG spacer enhances the solubility and bioavailability of the resulting conjugate while potentially reducing its immunogenicity.[4] The free amine can readily react with carboxyl groups or their activated esters (e.g., N-hydroxysuccinimide esters), while the Boc-protected amine remains inert.[5] Subsequent removal of the Boc protecting group under acidic conditions exposes a new primary amine, which can then be conjugated to a second molecule.[6] This step-by-step approach minimizes the formation of homodimers and other unwanted side products.

Chemical Structure

NH2-PEG3-C1-Boc

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- Molecular Formula: $C_{12}H_{25}NO_5$
- Molecular Weight: 263.33 g/mol
- CAS No.: 189808-70-6

Principle of Two-Step Crosslinking

The core principle of using **NH2-PEG3-C1-Boc** lies in the differential reactivity of its two termini. The free amine allows for the initial conjugation to a target molecule (Molecule A), typically one containing a carboxylic acid. Following this first conjugation and purification, the Boc protecting group is removed to reveal a new amine. This newly deprotected amine is then available to react with a second target molecule (Molecule B), which may also contain a reactive group like an NHS ester. This sequential process ensures a controlled and specific crosslinking of Molecule A to Molecule B.

Quantitative Data Summary

Quantitative data for crosslinking reactions are highly dependent on the specific molecules being conjugated. The following table summarizes typical quantitative parameters for crosslinking reactions using analogous heterobifunctional PEG linkers. These values should be used as a starting point for optimization.

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Parameter	Typical Range	Key Considerations
Molar Ratio (Linker:Molecule A)	1:1 to 5:1	A slight excess of the linker can drive the first conjugation to completion.
Molar Ratio (Intermediate:Molecule B)	1:1 to 10:1	A larger excess of Molecule B may be needed for the second conjugation, especially if it is a small molecule.
Boc Deprotection Efficiency	>95%	Monitor by LC-MS to ensure complete removal of the Boc group.
Conjugation Efficiency (Step 1)	70-95%	Dependent on pH, temperature, and reaction time.
Conjugation Efficiency (Step 2)	60-90%	Can be influenced by steric hindrance from Molecule A.
Overall Yield	40-75%	Highly variable and dependent on purification efficiency at each step.

Experimental Protocols

Materials and Reagents

- **NH2-PEG3-C1-Boc**
- Molecule A (containing a carboxylic acid)
- Molecule B (containing an NHS ester or other amine-reactive group)
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)

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- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4 (amine-free)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0 or 1 M glycine)
- Purification columns (e.g., size-exclusion, ion-exchange, or reversed-phase HPLC)
- Analytical instruments (LC-MS, SDS-PAGE)

Protocol 1: Conjugation of a Carboxyl-Containing Molecule (Molecule A) to the Free Amine of the Linker

This protocol describes the activation of a carboxylic acid on Molecule A and its subsequent conjugation to the free amine of **NH2-PEG3-C1-Boc**.

- Activation of Molecule A:
  - Dissolve Molecule A in anhydrous DMF or DMSO.
  - Add a 1.5-fold molar excess of both EDC and NHS to the solution.
  - Stir the reaction at room temperature for 15-30 minutes to generate the NHS ester of Molecule A.
- Conjugation to the Linker:
  - In a separate vial, dissolve **NH2-PEG3-C1-Boc** in anhydrous DMF or DMSO.
  - Add the activated Molecule A solution to the **NH2-PEG3-C1-Boc** solution. A 1:1 to 1:1.2 molar ratio of activated Molecule A to the linker is recommended as a starting point.

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- Stir the reaction at room temperature for 2-4 hours or overnight at 4°C.

- Reaction Monitoring and Purification:
  - Monitor the reaction progress by LC-MS to confirm the formation of the Molecule A-PEG3-C1-Boc conjugate.
  - Once the reaction is complete, purify the conjugate using an appropriate chromatography method (e.g., reversed-phase HPLC) to remove unreacted starting materials and byproducts.

Protocol 2: Boc Deprotection of the Intermediate Conjugate

This protocol outlines the removal of the Boc protecting group to expose the second primary amine.

- Deprotection Reaction:
  - Dissolve the purified Molecule A-PEG3-C1-Boc conjugate in DCM.
  - Cool the solution to 0°C in an ice bath.
  - Add an equal volume of TFA to the solution (resulting in a 50% TFA/DCM mixture).
  - Stir the reaction at 0°C for 30 minutes, then allow it to warm to room temperature and continue stirring for an additional 1-2 hours.

- Monitoring and Work-up:
  - Monitor the deprotection by LC-MS, looking for the mass shift corresponding to the loss of the Boc group (100.12 Da).
  - Once the reaction is complete, remove the DCM and excess TFA under reduced pressure (e.g., using a rotary evaporator).
  - To ensure complete removal of TFA, co-evaporate the residue with toluene (3x).

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- The resulting TFA salt of the deprotected amine can often be used directly in the next step. For neutralization, dissolve the residue in a suitable organic solvent and wash with a saturated aqueous solution of sodium bicarbonate.

Protocol 3: Conjugation of the Deprotected Intermediate to an Amine-Reactive Molecule (Molecule B)

This protocol describes the final conjugation step to an NHS ester-containing Molecule B.

- Conjugation Reaction:
  - Dissolve the deprotected and purified Molecule A-PEG3-C1-NH2 in an amine-free buffer such as PBS at pH 7.2-7.4. If the intermediate was neutralized, it can be dissolved directly. If it is a TFA salt, the pH of the buffer will neutralize it in situ.
  - Dissolve Molecule B (containing an NHS ester) in a minimal amount of anhydrous DMF or DMSO.
  - Add the Molecule B solution to the solution of the deprotected intermediate. Use a 1.1 to 5-fold molar excess of Molecule B.
  - Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours.[7]
- Quenching and Purification:
  - Quench the reaction by adding a quenching buffer (e.g., Tris-HCl or glycine) to a final concentration of 20-50 mM to consume any unreacted NHS ester.
  - Purify the final conjugate (Molecule A-PEG3-C1-Molecule B) using an appropriate chromatography method, such as size-exclusion chromatography (SEC) or ion-exchange chromatography (IEX), to remove unreacted components.[8]

Characterization of the Final Conjugate

The purity and identity of the final conjugate should be confirmed using a combination of analytical techniques:

- SDS-PAGE: To visualize the increase in molecular weight of a protein conjugate.

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- Size-Exclusion Chromatography (SEC): To assess purity and detect aggregation.[8]
- Mass Spectrometry (MS): To confirm the exact mass of the final conjugate.[9]
- HPLC: To determine the purity of the conjugate and quantify the degree of conjugation.[9]

Visualizations

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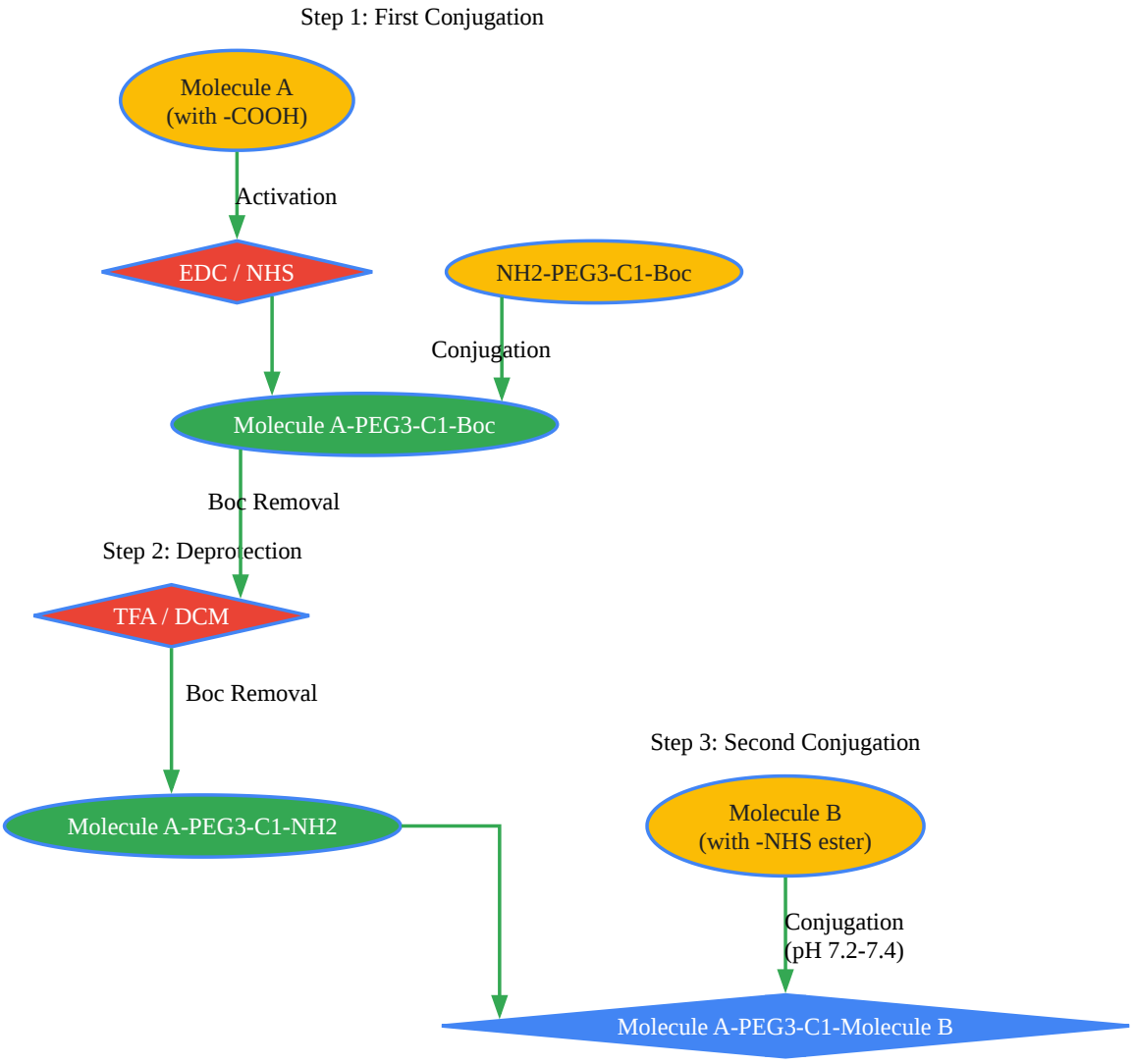

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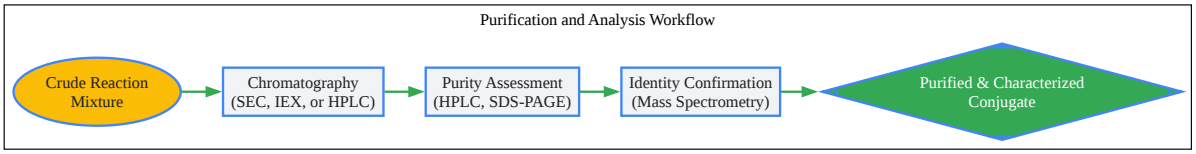

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